

# Proper Disposal Procedures for 4-tert-Butylcatechol (TBC)

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## Compound of Interest

Compound Name: **TBC-1**

Cat. No.: **B15611088**

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Disclaimer: The term "**TBC-1**" is not uniquely identified in the provided search results. This guide assumes "TBC" refers to 4-tert-Butylcatechol, a common laboratory chemical.

Researchers should always confirm the identity of a chemical and consult the specific Safety Data Sheet (SDS) provided by the manufacturer before handling or disposal.

This document provides essential safety and logistical information for the proper disposal of 4-tert-Butylcatechol (TBC), a compound used as a polymerization inhibitor and stabilizer.[\[1\]](#) Adherence to these procedures is critical for ensuring personnel safety, regulatory compliance, and environmental protection.

## Immediate Safety and Handling Precautions

4-tert-Butylcatechol is harmful if swallowed or absorbed through the skin, causes severe skin and eye burns, and may cause an allergic skin reaction.[\[2\]](#)[\[3\]](#) It is also very toxic to aquatic life, with long-lasting effects.[\[1\]](#)[\[3\]](#) Therefore, proper personal protective equipment (PPE) must be worn at all times, and all handling should be conducted in a well-ventilated area or a chemical fume hood.

Personal Protective Equipment (PPE):

- Gloves: Wear suitable protective gloves.
- Eye/Face Protection: Use chemical safety goggles or a face shield.[\[4\]](#)

- Protective Clothing: A lab coat is required.[4]
- Respiratory Protection: If ventilation is inadequate, use a NIOSH/MSHA approved respirator. [4][5]

## Quantitative Data Summary

Property[1]	Value
Chemical Name	4-tert-Butylcatechol
Synonyms	TBC, 4-tert-Butylpyrocatechol
CAS Number	98-29-3
Molecular Formula	C <sub>10</sub> H <sub>14</sub> O <sub>2</sub>
Molar Mass	166.22 g/mol
Appearance	White to cream flakes or colorless needle-like crystals.[1][2]
Melting Point	52-55 °C
Boiling Point	285 °C
Flash Point	>230 °F (>110 °C)
Water Solubility	0.2 g/100 mL (25 °C)

## Step-by-Step Disposal Procedures

The primary method for the disposal of TBC and TBC-contaminated materials is through an accredited hazardous waste disposal service, typically involving incineration.[6][7] Do not dispose of TBC down the drain or in regular trash.[6][8]

## Solid TBC Waste (Unused or Expired Chemical)

- Step 1: Container Labeling:
  - Ensure the primary waste container is clearly labeled with "Hazardous Waste," the chemical name "4-tert-Butylcatechol," and the appropriate hazard pictograms (e.g.,

corrosive, harmful/irritant, environmentally hazardous).[6]

- Step 2: Secure Containment:
  - The container must be chemically compatible, leak-proof, and kept securely sealed when not in use.[6]
- Step 3: Segregation and Storage:
  - Store the waste container in a designated, secure hazardous waste accumulation area.
  - Segregate from incompatible materials such as strong oxidizing agents, alkalis, and metals.[3][5]
- Step 4: Collection:
  - Arrange for collection by your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal service.[6]

## Liquid Waste Containing TBC

- Step 1: Collection:
  - Collect all liquid waste containing TBC (e.g., experimental residues, rinsing solutions) in a designated, leak-proof, and chemically compatible hazardous waste container.
- Step 2: Labeling:
  - Clearly label the container with "Hazardous Waste," the chemical name "4-tert-Butylcatechol," and list all solvent components with their approximate concentrations.[6]
- Step 3: Storage and Disposal:
  - Store the sealed container in the designated hazardous waste accumulation area for collection by your institution's EHS department.

## Contaminated Labware and PPE

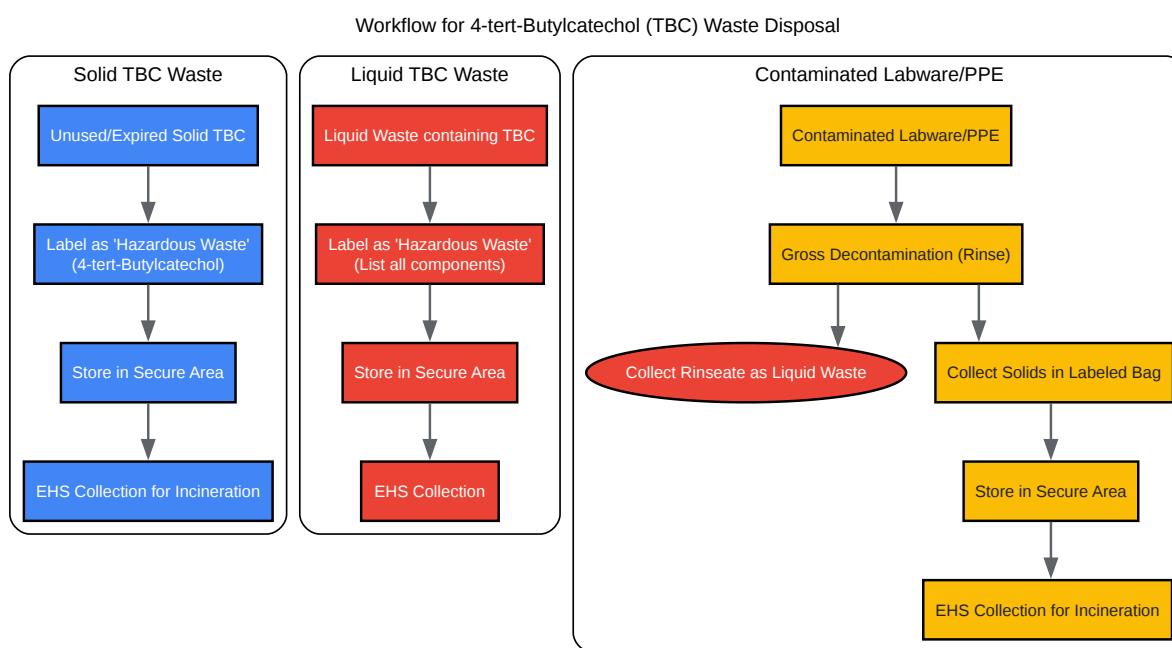
- Step 1: Gross Decontamination:

- If practical, rinse contaminated items (e.g., glassware) with a suitable solvent to remove the majority of the TBC residue.
- Collect the resulting solvent rinseate as liquid hazardous waste.[\[6\]](#)
- Step 2: Collection of Solid Waste:
  - Place all contaminated solid waste, including gloves, weighing paper, pipette tips, and other disposable materials, into a designated hazardous waste bag or container.[\[6\]](#)
- Step 3: Labeling and Disposal:
  - The container for contaminated solids must be clearly labeled as "Hazardous Waste" with the chemical name "4-tert-Butylcatechol."[\[6\]](#)
  - This waste will be collected by EHS for incineration.[\[6\]](#)[\[7\]](#)

## Spill Procedures

In the event of a spill, evacuate the area if necessary. For small spills, absorb the material with an inert substance (e.g., sand, vermiculite) and place it in a sealed container for disposal.[\[9\]](#) Do not flush to the drain.[\[8\]](#) Report spills to your EHS department as required by institutional and local regulations.[\[8\]](#)

## Diagrams



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Caption: Workflow for the safe disposal of 4-tert-Butylcatechol waste.

## Alternative Consideration: tert-Butyl Chloride (TBC)

If "TBC-1" refers to tert-Butyl Chloride (CAS No. 507-20-0), note that it is a highly flammable liquid and vapor.<sup>[4]</sup> Disposal procedures are broadly similar, focusing on collection by a licensed hazardous waste service.

- Key Hazards: Highly flammable liquid and vapor.<sup>[4]</sup> Vapors may form explosive mixtures with air.

- Disposal: Collect in a sealed, properly labeled container as "Hazardous Waste," noting its flammability. Store away from heat, sparks, and open flames in a well-ventilated, fireproof area.<sup>[4]</sup> Arrange for pickup by your EHS department. Avoid environmental release.<sup>[4]</sup>

Always confirm the chemical identity and consult the appropriate SDS before proceeding with any handling or disposal protocol.

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